

4-isopropylbenzoic acid recrystallization solvent selection

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Physical & Chemical Properties of 4-Isopropylbenzoic Acid

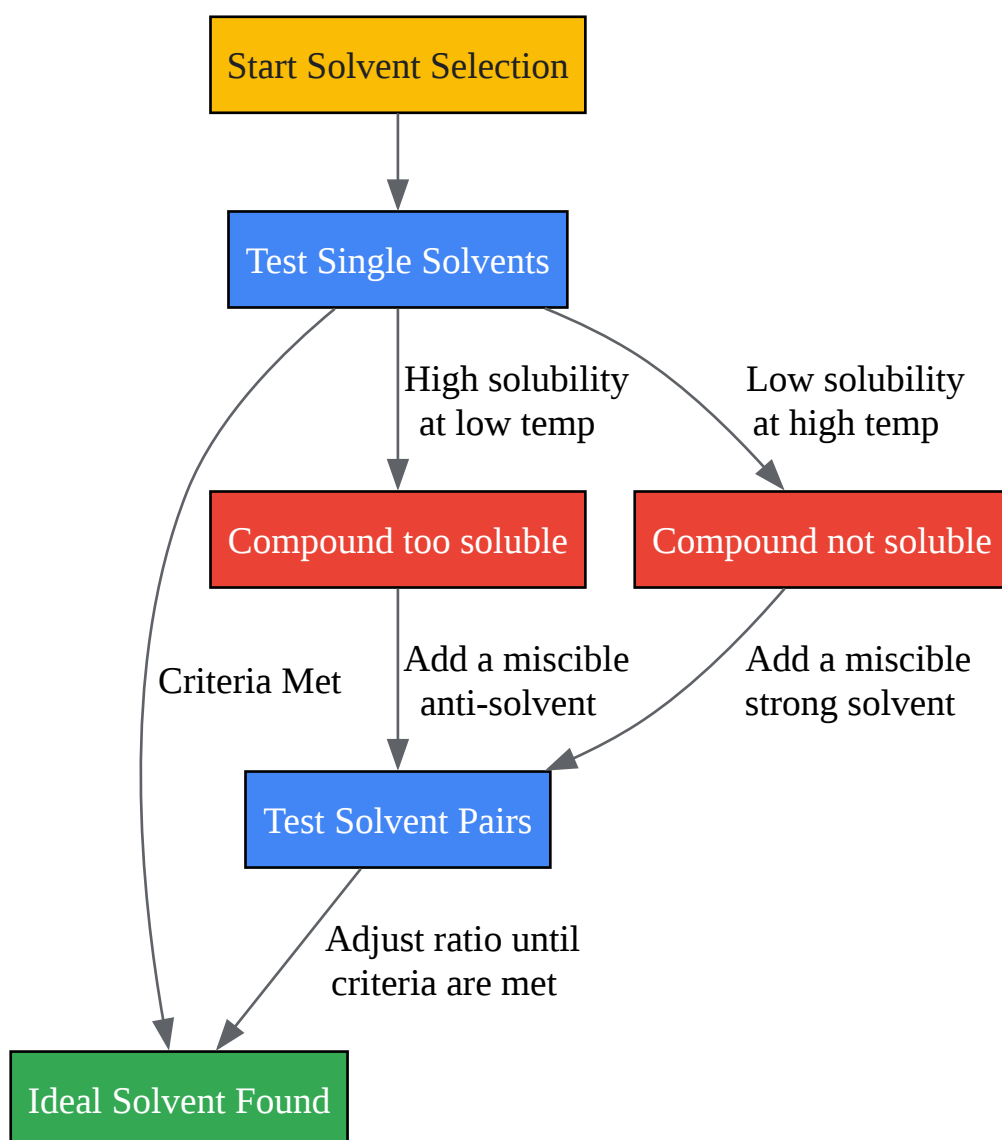
The following table summarizes the key properties of **4-isopropylbenzoic acid** (also known as Cumic or Cuminic acid) that are relevant for recrystallization [1] [2] [3]:

Property	Value / Description
CAS RN	536-66-3 [1] [2] [3]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1] [2] [3]
Molecular Weight	164.20 g/mol [1] [2] [3]
Melting Point	116.0 to 120.0 °C [1] [2]
Appearance	White to almost white powder to crystal [1]
pKa	4.35 (Predicted) [2] [3]
Water Solubility	Sparingly soluble (152 mg/L at 25°C) [1] [2]

Property	Value / Description
Solubility in Alcohol	Soluble [1] [2]
Solubility in Ether	Slightly soluble [1]

A Guide to Solvent Selection for Recrystallization

Since a specific solvent for **4-isopropylbenzoic acid** is not identified, you can use the general principles and workflow below to find one experimentally. A good recrystallization solvent should dissolve the compound poorly at room temperature but very well when hot [4].



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Criteria for an Effective Solvent

An ideal recrystallization solvent should meet these conditions [4]:

- **No Chemical Reaction:** It must not react with the compound.
- **Temperature-Dependent Solubility:** The compound should have high solubility in the hot solvent and very low solubility in the cold solvent.
- **Impurity Management:** Impurities should either be very soluble (remaining in the mother liquor) or completely insoluble (removed by filtration).
- **Practicality:** The solvent should be volatile for easy removal, low in toxicity, and affordable.

Experimental Protocol for Testing Solvents

- **Prepare Samples:** Place small amounts (10-50 mg) of your crude **4-isopropylbenzoic acid** into several small test tubes.
- **Test Solubility:**
 - Add a few drops of a candidate solvent to one test tube and cool it in an ice bath. If the solid dissolves in 1-2 drops, the solvent is too effective at low temperatures.
 - If the solid remains, heat the test tube gently. If it dissolves completely upon heating, allow it to cool slowly. The formation of well-defined crystals indicates a good solvent candidate [4] [5].
- **Common Solvents to Test:** Based on its solubility profile, you could start by testing alcohols (like methanol or ethanol) as the "good" solvent, and water or hexanes as the "anti-solvent."

Troubleshooting Common Recrystallization Problems

The table below outlines common issues you might encounter during recrystallization and their solutions [6].

Problem	Possible Causes & Solutions
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| **No Crystals Form** | **Cause:** Solution is not supersaturated. **Solutions:** • Scratch the inside of the flask with a glass rod. • "Seed" the solution with a tiny crystal of pure compound. • Let some solvent evaporate to concentrate the solution, then cool again. [6] | | **Oil Formation** | **Cause:** Compound melting or crashing out

of solution too rapidly. **Solutions:** • Use a higher-boiling point solvent mixture. • Dissolve the compound in a warmer solvent and allow it to cool very slowly. • Re-dissolve the oil and use one of the techniques from "No Crystals Form". [6] | | **Rapid Crystal Formation (Low Purity) | Cause:** Fast cooling causes impurities to be trapped. **Solutions:** • Add a bit more solvent to slow the process. • Use a smaller flask to create a deeper solvent pool that cools slower. • Insulate the flask to encourage slow, gradual cooling. [6] | | **Low Yield | Cause:** Too much solvent was used, leaving product in the mother liquor. **Solutions:** • Concentrate the mother liquor by evaporation to get a "second crop" of crystals. • Ensure you use the minimum amount of hot solvent needed to dissolve the solid. [6] |

Frequently Asked Questions

What is the difference between 4-isopropylbenzoic acid and cuminic acid?

There is no difference. **Cuminic Acid** and **Cumic Acid** are common synonyms for **4-isopropylbenzoic acid** [1] [2] [3].

Why should I use activated carbon during recrystallization?

Activated carbon (decolorizing charcoal) is added to the hot solution to adsorb colored, organic impurities. It should be used sparingly and only after the solid is fully dissolved, followed by a hot filtration to remove the carbon particles [4] [5].

How can I improve the crystal size and shape?

For larger, purer crystals, the key is **slow cooling**. After hot filtration, allow the solution to cool to room temperature slowly without disturbance. You can insulate the flask with towels or place it on an insulating surface. Slow cooling allows for the orderly formation of a pure crystal lattice [5].

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